

# Abediterol's chemical structure and properties

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## Compound of Interest

Compound Name: *Abediterol*

Cat. No.: *B1664762*

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## Abediterol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Abediterol** is a potent and selective long-acting beta-2 adrenergic receptor ( $\beta_2$ -AR) agonist that has been investigated for the once-daily treatment of asthma and chronic obstructive pulmonary disease (COPD). This document provides an in-depth technical overview of **Abediterol**'s chemical structure, physicochemical properties, mechanism of action, synthesis, and analytical methodologies. Detailed experimental protocols and a visual representation of its signaling pathway are included to support further research and development efforts.

### Chemical Structure and Properties

**Abediterol** is chemically described as 5-[(1R)-2-[[6-(2,2-difluoro-2-phenylethoxy)hexyl]amino]-1-hydroxyethyl]-8-hydroxyquinolin-2(1H)-one.<sup>[1]</sup> Its structure features a chiral center, with the (R)-enantiomer being the active form.

Table 1: Chemical Identifiers and Physicochemical Properties of **Abediterol**

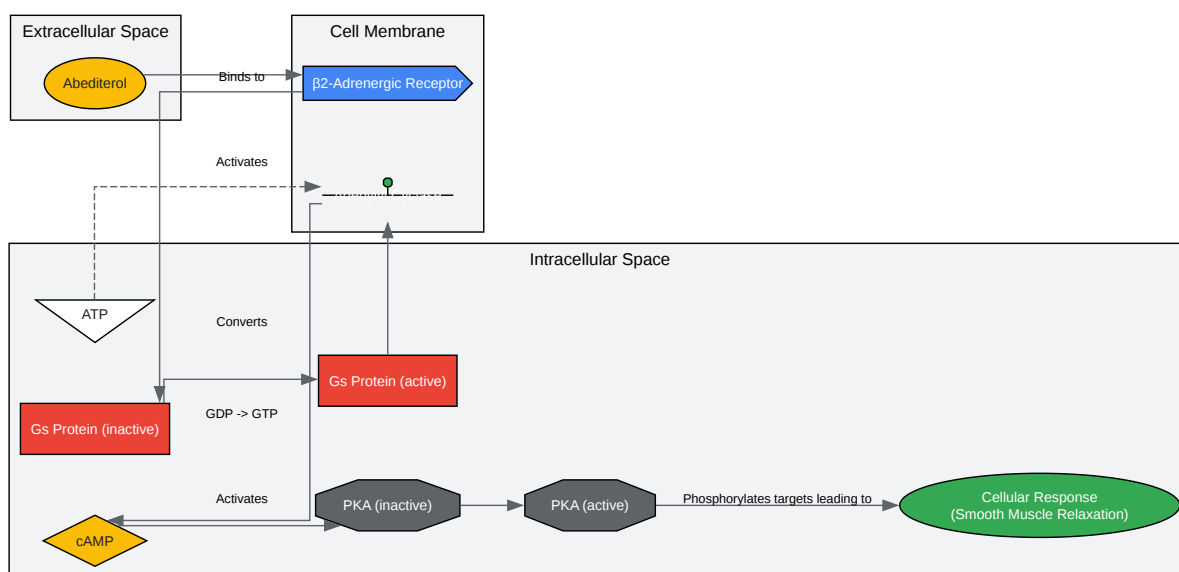
Property	Value	Reference/Method
IUPAC Name	5-[(1R)-2-[[6-(2,2-difluoro-2-phenylethoxy)hexyl]amino]-1-hydroxyethyl]-8-hydroxyquinolin-2(1H)-one	[1]
CAS Number	915133-65-2	[1]
Molecular Formula	C <sub>25</sub> H <sub>30</sub> F <sub>2</sub> N <sub>2</sub> O <sub>4</sub>	[2]
Molar Mass	460.522 g/mol	[2]
SMILES String	C1=CC=C(C=C1)C(COCCCCCNC--INVALID-LINK--O)(F)F	
XLogP3-AA	3.1	Computed
Hydrogen Bond Donors	4	Computed
Hydrogen Bond Acceptors	6	Computed
Physical Description	Information not available	-
Melting Point	Information not available	-
Water Solubility	Information not available	-
pKa	Information not available	-

## Mechanism of Action and Signaling Pathway

**Abediterol** is a selective agonist for the  $\beta$ 2-adrenergic receptor, a member of the G protein-coupled receptor (GPCR) family. Its therapeutic effect, primarily bronchodilation, is mediated through a well-defined signaling cascade.

Upon binding to the  $\beta$ 2-AR on the surface of airway smooth muscle cells, **Abediterol** induces a conformational change in the receptor. This leads to the activation of the associated heterotrimeric Gs protein. The activated Gs protein, in turn, stimulates adenylyl cyclase, an enzyme that catalyzes the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, ultimately

leading to a decrease in intracellular calcium concentrations and the relaxation of airway smooth muscle, resulting in bronchodilation.



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [Abiditerol - Wikipedia](https://en.wikipedia.org/wiki/Abiditerol) [[en.wikipedia.org](https://en.wikipedia.org/wiki/Abiditerol)]
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